

# Technical Guide to Commercial Availability and Purity of 4-Isopropyl Styrene

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## Compound of Interest

Compound Name: 4-Isopropyl styrene

Cat. No.: B1345745

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This technical guide provides a comprehensive overview of the commercial availability and purity of **4-isopropyl styrene** (CAS No. 2055-40-5), a key monomer in the synthesis of specialty polymers and a valuable building block in organic chemistry. This document outlines typical purity levels, common impurities, and detailed methodologies for purification and analysis to assist researchers in sourcing and utilizing high-purity **4-isopropyl styrene** for their specific applications.

## Commercial Availability

**4-Isopropyl styrene** is readily available from a variety of chemical suppliers. It is typically offered in research quantities, ranging from grams to kilograms. The availability from a selection of suppliers is summarized in the table below.

Supplier Category	Example Suppliers	Typical Quantities Offered
Major Chemical Suppliers	Sigma-Aldrich (Merck), TCI Chemicals, Alfa Aesar	1 g, 5 g, 25 g, 100 g
Specialty Chemical Providers	Santa Cruz Biotechnology, Matrix Scientific	1 g, 5 g, 10 g
Online Chemical Marketplaces	ChemicalBook, Fisher Scientific, VWR	Varies by listing, from grams to kilograms

## Purity and Impurity Profile

The purity of commercially available **4-isopropyl styrene** is typically around 95-97%. The primary impurities often include related isomers, precursors from synthesis, and polymerization inhibitors.

Product Specification	Typical Value	Notes
Purity (by GC)	≥95%	Some suppliers may offer higher purity grades upon request.
Appearance	Colorless to pale yellow liquid	
Inhibitor	4-tert-butylcatechol (TBC)	Typically added at 50-100 ppm to prevent polymerization during storage and transport.

### Common Impurities:

Based on typical synthetic routes, the following impurities may be present in commercial **4-isopropyl styrene**:

- Isomers: 2-isopropyl styrene and 3-isopropyl styrene.
- Starting Materials: Cumene, ethylbenzene.
- Byproducts: Di-isopropylbenzene, 4-ethylstyrene.
- Polymerization Products: Oligomers and polymers of **4-isopropyl styrene**.

A definitive impurity profile should be obtained from a supplier-specific Certificate of Analysis (CoA).

## Analytical Methods for Purity Assessment

Gas chromatography-mass spectrometry (GC-MS) is the most common and effective method for determining the purity of **4-isopropyl styrene** and identifying impurities.

## Experimental Protocol: GC-MS Analysis

Objective: To determine the purity of a **4-isopropyl styrene** sample and identify any volatile impurities.

Instrumentation:

- Gas chromatograph equipped with a flame ionization detector (FID) or a mass spectrometer (MS).
- Capillary column suitable for aromatic hydrocarbon separation (e.g., DB-5ms, HP-5ms, or equivalent).

GC Parameters (Example):

Parameter	Value
Column	30 m x 0.25 mm ID, 0.25 µm film thickness
Injector Temperature	250 °C
Oven Program	Initial temperature 50 °C, hold for 2 min, ramp at 10 °C/min to 280 °C, hold for 5 min
Carrier Gas	Helium, constant flow rate of 1 mL/min
Detector (FID)	300 °C
Detector (MS)	Transfer line at 280 °C, ion source at 230 °C, scan range 40-400 m/z

Sample Preparation:

- Prepare a 1 mg/mL solution of the **4-isopropyl styrene** sample in a suitable solvent such as dichloromethane or hexane.
- Inject 1 µL of the prepared solution into the GC-MS system.

Data Analysis:

- The purity is determined by calculating the peak area percentage of the **4-isopropyl styrene** peak relative to the total area of all peaks in the chromatogram.
- Impurities are identified by comparing their mass spectra to a spectral library (e.g., NIST).

## Purification Protocols

For applications requiring higher purity than commercially available, further purification is necessary. The primary goals of purification are the removal of inhibitors and the separation of isomeric and other organic impurities.

### Experimental Protocol: Inhibitor Removal

The polymerization inhibitor, typically 4-tert-butylcatechol (TBC), can be removed by washing with an aqueous base or by column chromatography.

#### Method A: Aqueous Base Extraction

- In a separatory funnel, dissolve the **4-isopropyl styrene** in an equal volume of a non-polar organic solvent (e.g., diethyl ether or hexane).
- Add an equal volume of 1 M aqueous sodium hydroxide (NaOH) solution.
- Shake the funnel vigorously for 1-2 minutes, periodically venting to release any pressure.
- Allow the layers to separate. The aqueous layer (bottom) will be colored as the phenolate salt of TBC is formed.
- Drain and discard the aqueous layer.
- Repeat the washing with fresh 1 M NaOH solution until the aqueous layer is colorless.
- Wash the organic layer with an equal volume of saturated aqueous sodium chloride (brine) to remove residual NaOH.
- Separate the organic layer and dry it over an anhydrous drying agent (e.g., anhydrous magnesium sulfate or sodium sulfate).

- Filter to remove the drying agent. The resulting solution contains inhibitor-free **4-isopropyl styrene**.

#### Method B: Column Chromatography

- Pack a chromatography column with basic alumina, using a non-polar eluent such as hexane.
- Dissolve the **4-isopropyl styrene** in a minimal amount of the eluent.
- Load the solution onto the column.
- Elute the **4-isopropyl styrene** with the non-polar eluent. The polar inhibitor will be retained on the alumina.
- Collect the fractions containing the product and combine them.
- Remove the solvent under reduced pressure using a rotary evaporator.

## Experimental Protocol: Purification by Vacuum Distillation

Vacuum distillation is an effective method for separating **4-isopropyl styrene** from non-volatile impurities and isomers with different boiling points.<sup>[1]</sup>

#### Apparatus:

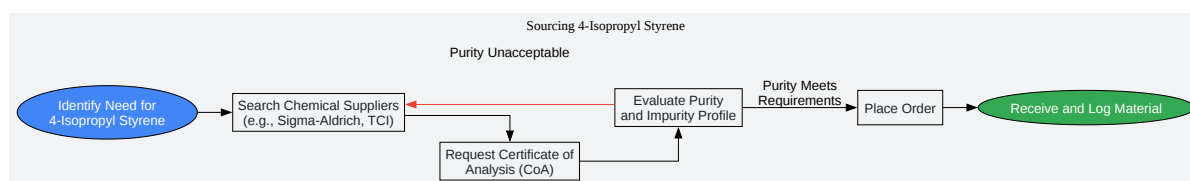
- A round-bottom flask equipped with a magnetic stir bar.
- A short-path distillation head or a Vigreux column.
- A condenser and a receiving flask.
- A vacuum pump and a manometer.
- A heating mantle with a stirrer.

#### Procedure:

- Setup: Assemble the distillation apparatus, ensuring all glass joints are properly sealed with vacuum grease.[2]
- Charging the Flask: Charge the round-bottom flask with the inhibitor-free **4-isopropyl styrene**. It is crucial to use a flask that is no more than two-thirds full.
- Applying Vacuum: Slowly apply vacuum to the system. A pressure of 10-20 mmHg is typically sufficient to lower the boiling point significantly.
- Heating and Distillation: Begin stirring and gently heat the flask. The boiling point of **4-isopropyl styrene** under vacuum will be substantially lower than its atmospheric boiling point of approximately 204 °C.[3] Collect the fraction that distills at a constant temperature.
- Completion: Stop the distillation before the distilling flask is completely dry to prevent the formation of potentially explosive peroxides.
- Storage: The purified **4-isopropyl styrene** should be stored in a cool, dark place, and it is advisable to add a fresh amount of inhibitor if it is not to be used immediately.

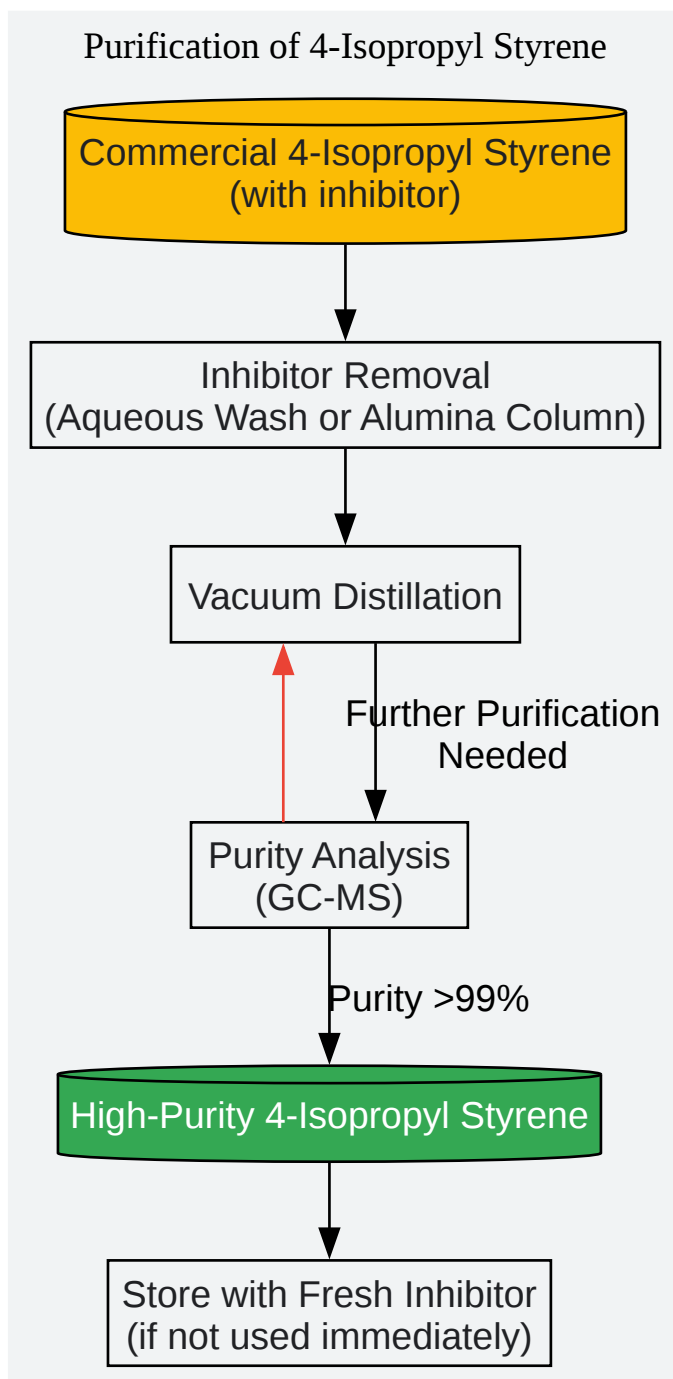
## Visualized Workflows

The following diagrams illustrate the logical workflows for sourcing and purifying **4-isopropyl styrene**.



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Caption: A logical workflow for sourcing commercial **4-isopropyl styrene**.



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